

Application Notes and Protocols for Measuring Nickel-56 Masses Using Cobalt Emission

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Compound of Interest

Compound Name: Nickel-56

Cat. No.: B1210017

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The determination of the initial mass of **Nickel-56** (^{56}Ni) is crucial for understanding the physics of Type Ia supernovae and for their use as standard candles in cosmology. ^{56}Ni is synthesized in large quantities during the thermonuclear explosion of a white dwarf star. Its subsequent radioactive decay to Cobalt-56 (^{56}Co) and then to stable Iron-56 (^{56}Fe) powers the supernova's light curve for months.[1][2][3][4][5] By measuring the emission from the daughter nuclide, ^{56}Co , researchers can infer the initial mass of ^{56}Ni produced in the explosion. This document provides detailed application notes and protocols for two primary methods: optical/near-infrared spectroscopy of nebular phase supernovae and gamma-ray spectroscopy.

The decay chain is as follows:

- $^{56}\text{Ni} \rightarrow ^{56}\text{Co} + e^+ + \nu_e$ (Half-life: 6.08 days)[1]
- $^{56}\text{Co} \rightarrow ^{56}\text{Fe} + e^+ + \nu_e + \gamma$ (Half-life: 77.2 days)[1]

The energy released from these decays is the primary source of the luminosity of a Type Ia supernova after its peak brightness.[1][4]

Method 1: Optical/Near-Infrared Spectroscopy of [Co III] Emission

This method focuses on observing the nebular phase of a Type Ia supernova, typically 60 days or more after the explosion.^{[1][2][3]} During this phase, the supernova ejecta becomes optically thin, allowing for the direct observation of emission lines from the synthesized elements. The flux of the [Co III] $\lambda 5893$ emission line is proportional to the square of the mass of ^{56}Co .^{[1][2][6]}

Experimental Protocol:

- Target Selection and Observation Planning:
 - Identify a Type Ia supernova.
 - Schedule a series of spectroscopic observations starting from approximately 60 days after the explosion. Multiple epochs of observation are crucial to track the evolution of the emission lines.^{[1][2]}
- Data Acquisition:
 - Utilize a ground-based or space-based telescope equipped with a spectrograph covering the visible and near-infrared wavelengths.
 - Obtain spectra covering the region around 5893 Å to observe the [Co III] emission complex.^{[1][2][7]}
- Data Reduction:
 - Perform standard spectroscopic data reduction procedures, including bias subtraction, flat-fielding, and wavelength calibration.
 - Flux-calibrate the spectra using observations of standard stars.
- Spectral Analysis:
 - Identify and measure the flux of the [Co III] $\lambda 5893$ emission line in the calibrated spectra.^{[1][2]} This may require fitting a Gaussian profile to the line to determine its integrated flux.

- Correct the observed flux for interstellar extinction.
- Inferring ^{56}Ni Mass:
 - The flux of the [Co III] $\lambda 5893$ line is time-dependent due to the radioactive decay of ^{56}Co . This time dependence is well-behaved and can be modeled.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - By removing this time dependence, the initial mass of ^{56}Ni (M_{Ni}) can be inferred.[\[1\]](#)[\[2\]](#)[\[7\]](#)
The relationship between the line luminosity and the ^{56}Co mass, and subsequently the initial ^{56}Ni mass, is established through theoretical models of the supernova ejecta.

Data Presentation:

Supernova	Distance (Mpc)	Phase (days post-explosion)	[Co III] $\lambda 5893$ Flux (erg s ⁻¹ cm ⁻²)	Inferred ^{56}Ni Mass (M \odot)	Reference
SN 2014J	3.5	~200	Value not directly provided in snippets	$\sim 0.6 \pm 0.1$	[8] [9]
SN 2011fe	-	~200	Value used to anchor the time evolution	-	[7]
General Range	-	-	-	0.4 - 1.2	[1] [2] [7]

Note: Specific flux values for individual observations are typically found within the detailed data tables of the cited research papers.

Method 2: Gamma-Ray Spectroscopy of ^{56}Co Decay

This method involves the direct detection of gamma-rays produced during the decay of ^{56}Co to ^{56}Fe . The most prominent gamma-ray lines are at 847 keV and 1238 keV.[\[8\]](#)[\[9\]](#)[\[10\]](#) This technique provides a more direct measurement of the amount of ^{56}Co , and by extension ^{56}Ni ,

as it is less dependent on the physical conditions and ionization state of the supernova ejecta compared to optical spectroscopy.

Experimental Protocol:

- Target Selection and Observation Planning:
 - This method is only feasible for very nearby supernovae (e.g., within a few Mpc) due to the rapid decrease in gamma-ray flux with distance.[\[10\]](#)[\[11\]](#)
 - Observations should be planned to occur several weeks to months after the supernova explosion, when the ejecta becomes transparent enough for gamma-rays to escape.[\[10\]](#)[\[12\]](#)[\[13\]](#)
- Data Acquisition:
 - Utilize a space-based gamma-ray observatory with spectroscopic capabilities, such as the INTEGRAL satellite.[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Collect data in the energy range covering the 847 keV and 1238 keV lines from ^{56}Co decay.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Data Analysis:
 - Process the raw data to produce a gamma-ray spectrum of the supernova.
 - Identify the characteristic emission lines of ^{56}Co at 847 keV and 1238 keV.[\[8\]](#)[\[9\]](#)
 - Measure the fluxes of these gamma-ray lines. The lines will be Doppler broadened due to the high expansion velocity of the supernova ejecta.[\[8\]](#)[\[13\]](#)
- Inferring ^{56}Ni Mass:
 - The measured gamma-ray line fluxes are directly proportional to the amount of ^{56}Co in the ejecta.
 - Using the known half-life of ^{56}Co , the initial mass of the parent ^{56}Ni can be calculated.[\[8\]](#)[\[9\]](#)
For example, the line fluxes from SN 2014J suggested an initial ^{56}Ni mass of

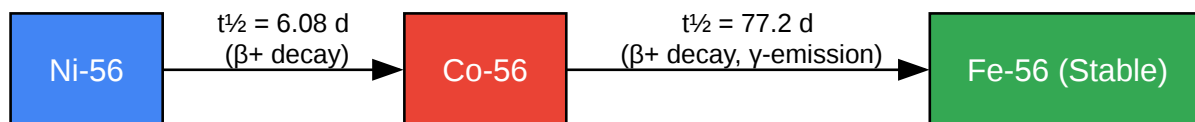
approximately 0.6 ± 0.1 solar masses.[8][9]

Data Presentation:

Supernov a	Distance (Mpc)	Observati on Period (days post- explosion)	847 keV Line Flux (ph cm ⁻² s ⁻¹)	1238 keV Line Flux (ph cm ⁻² s ⁻¹)	Inferred ⁵⁶ Ni Mass (M _⊙)	Referenc e
SN 2014J	3.5	50-100	(3.65 ± 1.21) × 10 ⁻⁴	(2.27 ± 0.69) × 10 ⁻⁴	0.50 ± 0.12	[12]
SN 2014J	3.5	-	-	-	0.6 ± 0.1	[8][9]

Visualizations

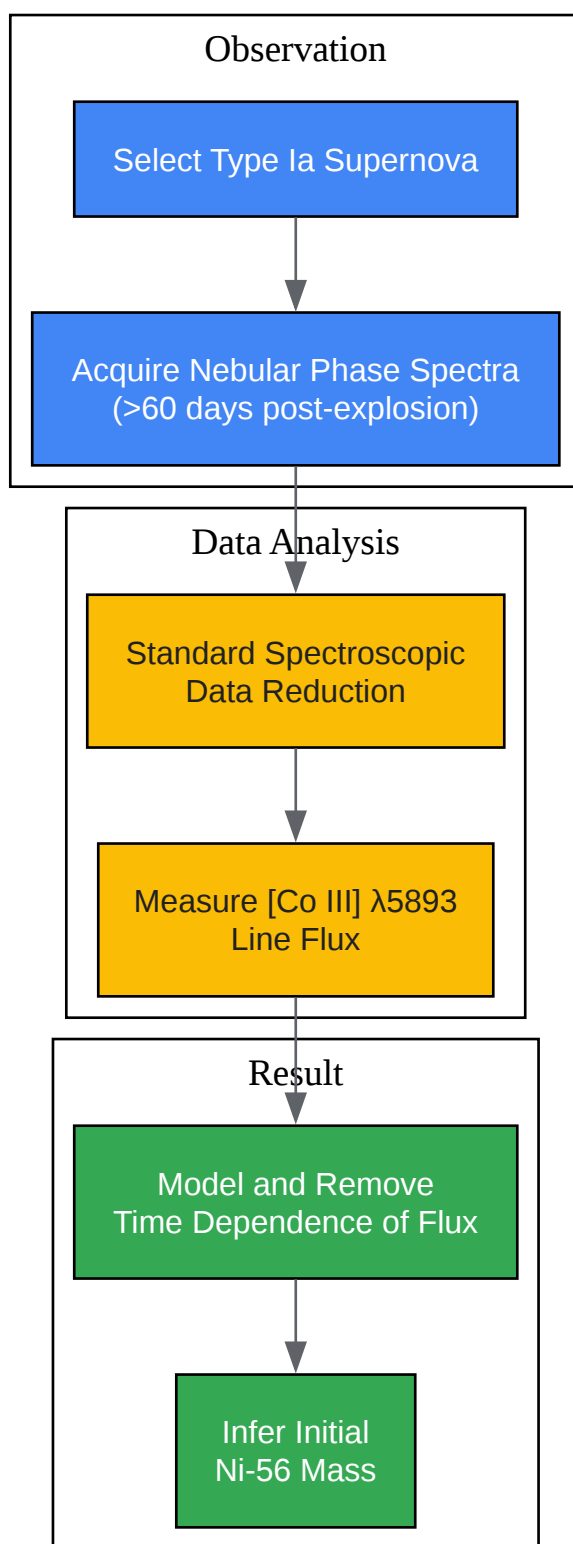
Signaling Pathway: Radioactive Decay Chain



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Caption: Radioactive decay chain of **Nickel-56** to stable Iron-56.

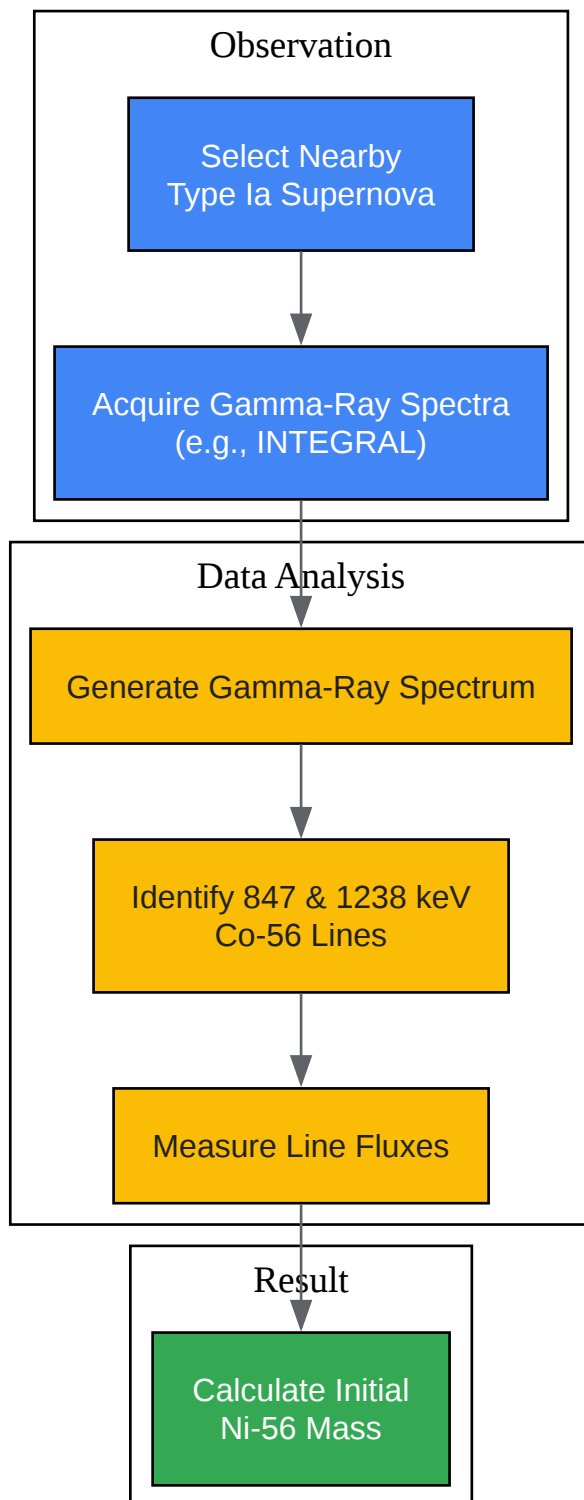
Experimental Workflow: Optical Spectroscopy Method



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Caption: Workflow for measuring Ni-56 mass using optical spectroscopy.

Experimental Workflow: Gamma-Ray Spectroscopy Method



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Caption: Workflow for measuring Ni-56 mass using gamma-ray spectroscopy.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. Research Portal [weizmann.esploro.exlibrisgroup.com]
- 3. [PDF] Measuring nickel masses in Type Ia supernovae using cobalt emission in nebular phase spectra | Semantic Scholar [semanticscholar.org]
- 4. Supernova - Wikipedia [en.wikipedia.org]
- 5. Modelling Type Ia Supernova Light Curves | NIST [nist.gov]
- 6. [1507.02501] Measuring nickel masses in Type Ia supernovae using cobalt emission in nebular phase spectra [arxiv.org]
- 7. researchgate.net [researchgate.net]
- 8. Cobalt-56 γ -ray emission lines from the type Ia supernova 2014J - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. [1405.3332] Cobalt-56 gamma-ray emission lines from the type Ia supernova 2014J [arxiv.org]
- 10. Astrophysicists report radioactive cobalt in supernova explosion | EurekAlert! [eurekalert.org]
- 11. Looking into the heart of a stellar explosion [mpg.de]
- 12. SN2014J gamma rays from the ^{56}Ni decay chain | Astronomy & Astrophysics (A&A) [aanda.org]
- 13. MPA :: Looking into the heart of a supernova explosion [wwwmpa.mpa-garching.mpg.de]
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